

A Comparative Guide to Herbicides Derived from Cyclopropyl p-Nitrophenyl Ketone

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Compound of Interest

Compound Name: Cyclopropyl-P-nitrophenyl ketone

Cat. No.: B8822905

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the herbicidal efficacy of compounds derived from cyclopropyl p-nitrophenyl ketone, with a primary focus on the prominent sulfonylurea herbicide, 1-[[o-(cyclopropylcarbonyl)phenyl]sulfamoyl]-3-(4,6-dimethoxy-2-pyrimidinyl)urea. While the initial inquiry specified the para-nitrophenyl isomer, extensive research indicates that the ortho-isomer, o-nitrophenyl cyclopropyl ketone, is the crucial intermediate in the synthesis of this widely utilized herbicide. This guide will delve into its performance against various weed species, compare it with other herbicidal alternatives, and provide detailed experimental methodologies.

Executive Summary

Herbicides derived from the cyclopropyl phenyl ketone scaffold have demonstrated significant utility in selective weed control. The sulfonylurea herbicide 1-[[o-(cyclopropylcarbonyl)phenyl]sulfamoyl]-3-(4,6-dimethoxy-2-pyrimidinyl)urea, synthesized from an o-nitrophenyl cyclopropyl ketone intermediate, is a potent inhibitor of the enzyme acetolactate synthase (ALS). This mode of action disrupts the biosynthesis of essential branched-chain amino acids in susceptible plants, leading to growth cessation and eventual death. This herbicide exhibits excellent efficacy against a broad spectrum of broadleaf weeds and sedges, particularly in cereal crops like rice and wheat. Its high selectivity ensures minimal damage to the crops while effectively managing weed competition.

Data Presentation: Efficacy and Comparative Performance

The following tables summarize the quantitative data on the efficacy of 1-[[o-(cyclopropylcarbonyl)phenyl]sulfamoyl]-3-(4,6-dimethoxy-2-pyrimidinyl)urea against key weed species and provide a comparison with other common herbicides.

Table 1: Efficacy of 1-[[o-(cyclopropylcarbonyl)phenyl]sulfamoyl]-3-(4,6-dimethoxy-2-pyrimidinyl)urea on Various Weed Species

Weed Species	Common Name	Efficacy (%) at Recommended Application Rates
Cyperus esculentus	Yellow Nutsedge	85 - 95
Cyperus rotundus	Purple Nutsedge	80 - 90
Amaranthus retroflexus	Redroot Pigweed	90 - 98
Chenopodium album	Common Lambsquarters	92 - 99
Abutilon theophrasti	Velvetleaf	88 - 96
Xanthium strumarium	Common Cocklebur	90 - 97
Scirpus spp.	Bulrushes	85 - 95

Table 2: Comparative Efficacy with Alternative Herbicides in Rice

Herbicide	Mode of Action	Target Weeds	Efficacy on Sedges (%)	Efficacy on Broadleaf Weeds (%)	Crop Safety in Rice
1-[[o-(cyclopropylcarbonyl)phenyl]sulfamoyl]-3-(4,6-dimethoxy-2-pyrimidinyl)urea	ALS Inhibitor	Sedges, Broadleaves	85 - 95	90 - 99	Excellent
Bensulfuron-methyl	ALS Inhibitor	Sedges, Broadleaves	80 - 90	85 - 95	Good
Bentazon	Photosystem II Inhibitor	Broadleaves, some Sedges	70 - 85	80 - 90	Good
2,4-D	Synthetic Auxin	Broadleaves	Not effective	85 - 95	Moderate
Propanil	Photosystem II Inhibitor	Grasses, some Broadleaves	Not effective	70 - 80	Good

Experimental Protocols

Detailed methodologies for key experiments are crucial for the replication and validation of efficacy data.

Protocol 1: Greenhouse Efficacy Trial

Objective: To determine the dose-response of target weed species to 1-[[o-(cyclopropylcarbonyl)phenyl]sulfamoyl]-3-(4,6-dimethoxy-2-pyrimidinyl)urea under controlled conditions.

Materials:

- Seeds of target weed species (e.g., *Cyperus esculentus*, *Amaranthus retroflexus*)
- Pots (10 cm diameter) filled with a standardized potting mix
- Growth chambers with controlled temperature, humidity, and light cycles
- Technical grade 1-[[o-(cyclopropylcarbonyl)phenyl]sulfamoyl]-3-(4,6-dimethoxy-2-pyrimidinyl)urea
- Formulation blanks and appropriate adjuvants
- Precision sprayer calibrated to deliver a consistent volume

Procedure:

- Sow weed seeds in pots and allow them to grow to the 2-4 leaf stage.
- Prepare a series of herbicide concentrations, including a control (no herbicide).
- Apply the herbicide solutions to the foliage of the weed seedlings using the precision sprayer.
- Return the pots to the growth chamber and maintain optimal growing conditions.
- Assess weed control visually at 7, 14, and 21 days after treatment (DAT) using a 0-100% scale (0 = no control, 100 = complete death).
- At 21 DAT, harvest the above-ground biomass of the surviving plants, dry in an oven at 70°C for 48 hours, and record the dry weight.
- Calculate the GR50 (the herbicide rate required to cause a 50% reduction in growth) using appropriate statistical software.

Protocol 2: Field Efficacy and Crop Safety Trial

Objective: To evaluate the efficacy of 1-[[o-(cyclopropylcarbonyl)phenyl]sulfamoyl]-3-(4,6-dimethoxy-2-pyrimidinyl)urea on a natural weed population and assess its safety on a target crop (e.g., rice).

Materials:

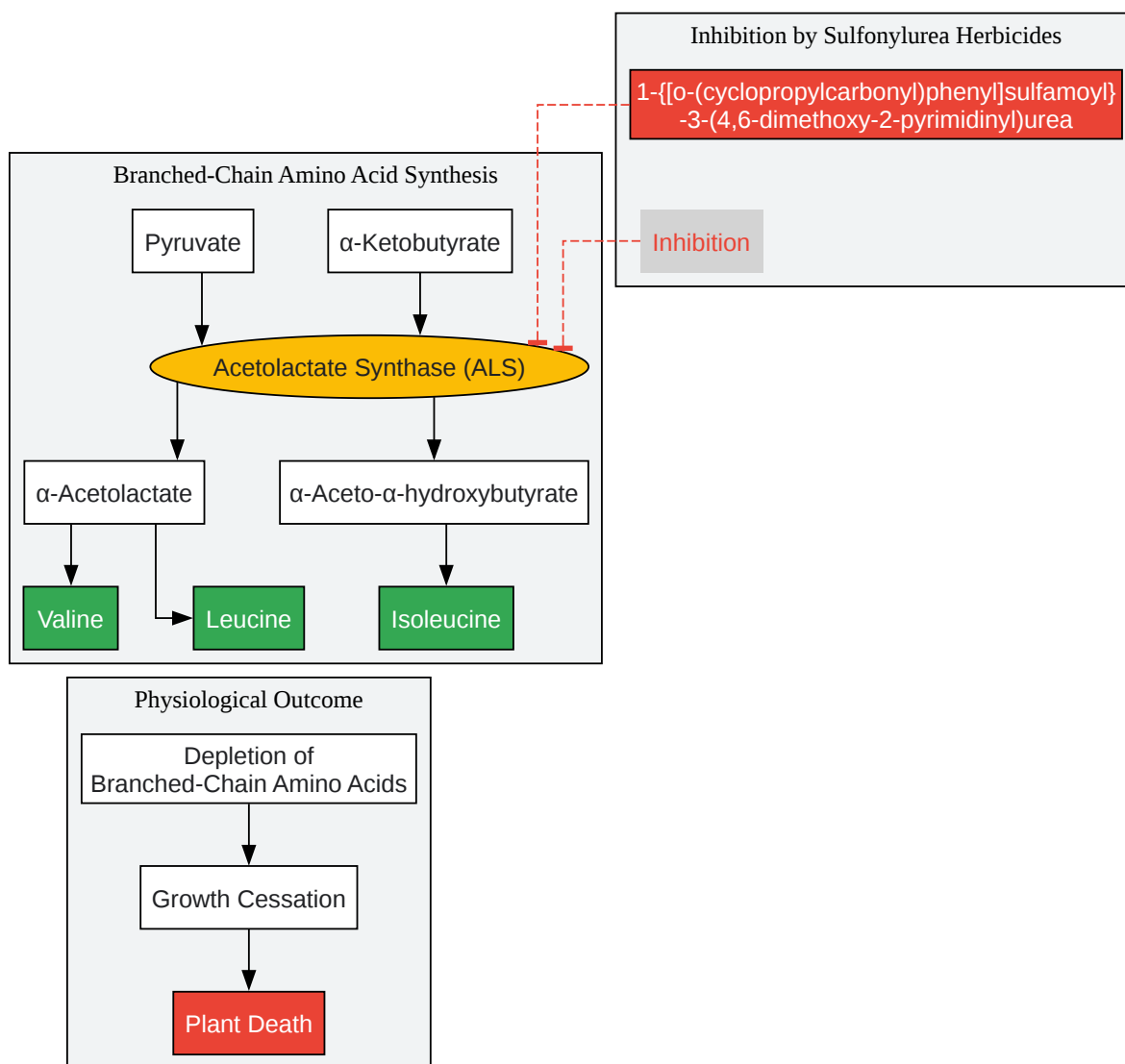
- Commercial formulation of 1-[[o-(cyclopropylcarbonyl)phenyl]sulfamoyl]-3-(4,6-dimethoxy-2-pyrimidinyl)urea
- Standard commercial herbicides for comparison
- Backpack or tractor-mounted sprayer calibrated for field applications
- Field plots with a uniform infestation of target weeds and a planted crop
- Randomized complete block design with at least three replications

Procedure:

- Establish field plots of a specified size (e.g., 3m x 5m).
- At the appropriate crop and weed growth stage (e.g., post-emergence), apply the herbicide treatments using the calibrated sprayer.
- Include an untreated control and plots treated with standard herbicides for comparison.
- Visually assess weed control and crop injury at regular intervals (e.g., 15, 30, and 60 DAT) using a percentage scale.
- At mid-season, determine weed density and biomass by harvesting quadrats from each plot.
- At crop maturity, harvest the crop from the center of each plot to determine the yield.
- Analyze the data using analysis of variance (ANOVA) to determine significant differences between treatments.

Mandatory Visualizations

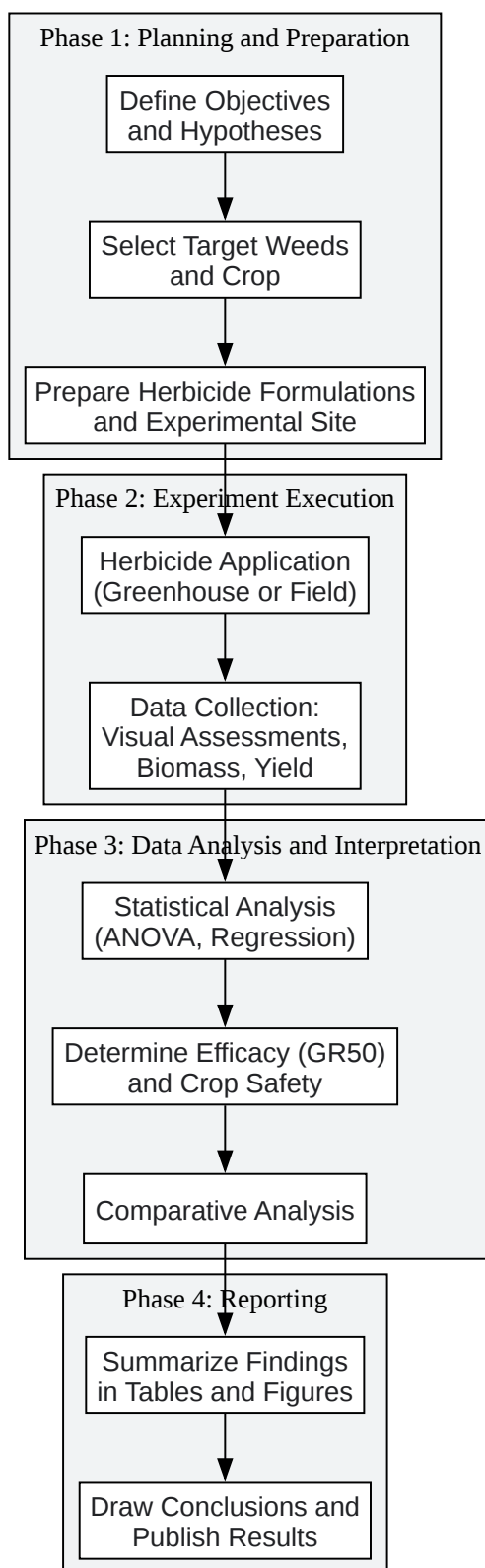
Signaling Pathway of Sulfonylurea Herbicides



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Caption: Mode of action of 1-{{o-(cyclopropylcarbonyl)phenyl}sulfamoyl}-3-(4,6-dimethoxy-2-pyrimidinyl)urea.

Experimental Workflow for Herbicide Efficacy Evaluation



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Caption: General workflow for evaluating the efficacy of a novel herbicide.

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